

# Epalrestat-d5 stability and storage conditions

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## Compound Focus: Epalrestat-d5

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## Stability of Epalrestat (Parent Compound)

The following table summarizes the degradation kinetics of Epalrestat in aqueous solution under various stress conditions, as established by a scientific study. This data can serve as a reference for understanding the stability profile of the compound family [1] [2].

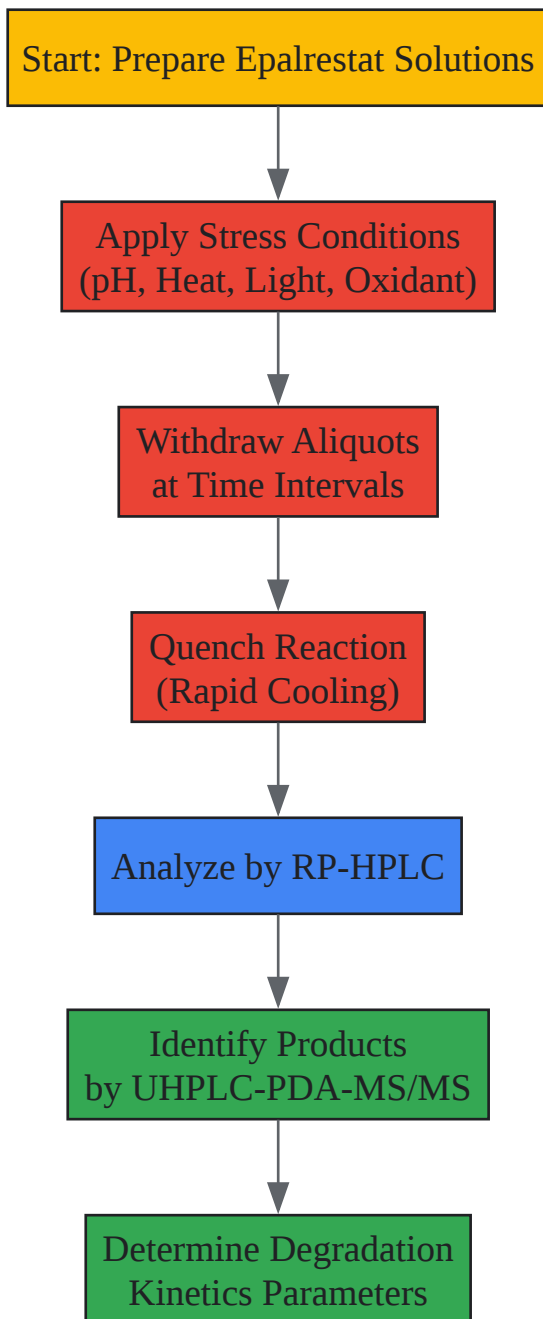
Condition	Details	Key Finding / Impact on Stability
pH	Aqueous solutions from pH 1.85 to 10.97	<b>More stable in neutral and alkaline conditions;</b> degradation is pH-dependent [1].
Temperature	25°C, 37°C, 60°C, 80°C, and 100°C	<b>Stability decreases with increased temperature;</b> lower temperatures recommended [1].
Oxidation	3%, 10%, and 30% H <sub>2</sub> O <sub>2</sub> at 25°C	Stability decreases with higher oxidant concentrations [1].
Irradiation	Daylight exposure vs. light-shielded at 25°C	<b>Stability significantly decreases upon exposure to light</b> [1].
Ionic Strength	0.3, 0.5, 0.7, and 0.9 (adjusted with NaCl)	Stability decreases with increased ionic strength [1].
Degradation Kinetics	All conditions studied	Follows <b>first-order reaction kinetics</b> [1].

## Experimental Protocol for Stability Studies

The data in the table above was generated using the following detailed methodology [1]:

- **Analytical Method:** A **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)** method was used.
  - **Column:** Waters C18 (150 mm × 4.6 mm, 5 μm).
  - **Mobile Phase:** Acetonitrile and buffer (25 mmol/L potassium phosphate monobasic and 25 mmol/L disodium hydrogen phosphate) in a 35:65 ratio, pH adjusted to 6.5.
  - **Flow Rate:** 1 mL/min.
  - **Detection:** Ultraviolet (UV) detection at 396 nm.
  - **Temperature:** Column oven maintained at 30°C.
- **Sample Preparation:**
  - A stock solution of Epalrestat was prepared in **N,N-dimethylformamide** at 0.75 mg/mL.
  - Working solutions (150 μg/mL) were prepared in phosphate buffers of different pH values.
  - Solutions were incubated in glass tubes in a thermostat bath at predefined temperatures.
  - Aliquots were taken at set time intervals, rapidly cooled on ice to quench the reaction, diluted with methanol, and filtered before analysis.
- **Degradation Product Identification:**
  - Major degradation products were identified using **UHPLC-PDA-MS/MS** (Ultra-High Performance Liquid Chromatography with Photodiode Array and Tandem Mass Spectrometry).
  - Seven degradation products were detected, and four were tentatively identified under stress conditions.

The workflow below illustrates the experimental process for studying Epalrestat degradation.



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*Experimental Workflow for Epalrestat Degradation Kinetics*

## Storage Information for Epalrestat-d5

While experimental stability data for **Epalrestat-d5** is not available in the searched literature, commercial suppliers provide the following storage specifications [3] [4] [5]:

- **Recommended Storage Temperature:** -20°C Freezer [4] [5].
- **Physical Form:** Solid, orange in color [4] [5].
- **Solubility:** Slightly soluble in DMSO and Methanol [4] [5].
- **Melting Point:** Decomposes above 223°C [4].
- **Handling:** Product is for research or analytical use only and is **not intended for human use** [3].

## Critical Knowledge Gaps and Research Recommendations

- **Inferring Deuterated Compound Stability:** The stability of **Epalrestat-d5** is assumed to be similar to Epalrestat, but this should be verified experimentally. The deuterium atoms may subtly influence its chemical reactivity and degradation profile.
- **Direct Experimental Data Needed:** The available storage guidelines are from supplier datasheets. For critical applications like drug development, **conducting a forced degradation study** on **Epalrestat-d5** itself is highly recommended to confirm its specific stability behavior and identify any unique degradation products.
- **Handling Precautions:** Always refer to the Safety Data Sheet (SDS) for specific handling information. General precautions include working in a well-ventilated area, wearing appropriate personal protective equipment (PPE), and preventing contamination [3].

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## References

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